

4-(Trifluoromethyl)benzhydrazide CAS number and molecular weight

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Compound of Interest

Compound Name: 4-(Trifluoromethyl)benzhydrazide

Cat. No.: B1297832

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This technical guide provides a comprehensive overview of **4-(Trifluoromethyl)benzhydrazide**, a key chemical intermediate in the synthesis of various biologically active compounds. This document details its fundamental properties, synthesis, and its role as a precursor to potent enzyme inhibitors and antimicrobial agents.

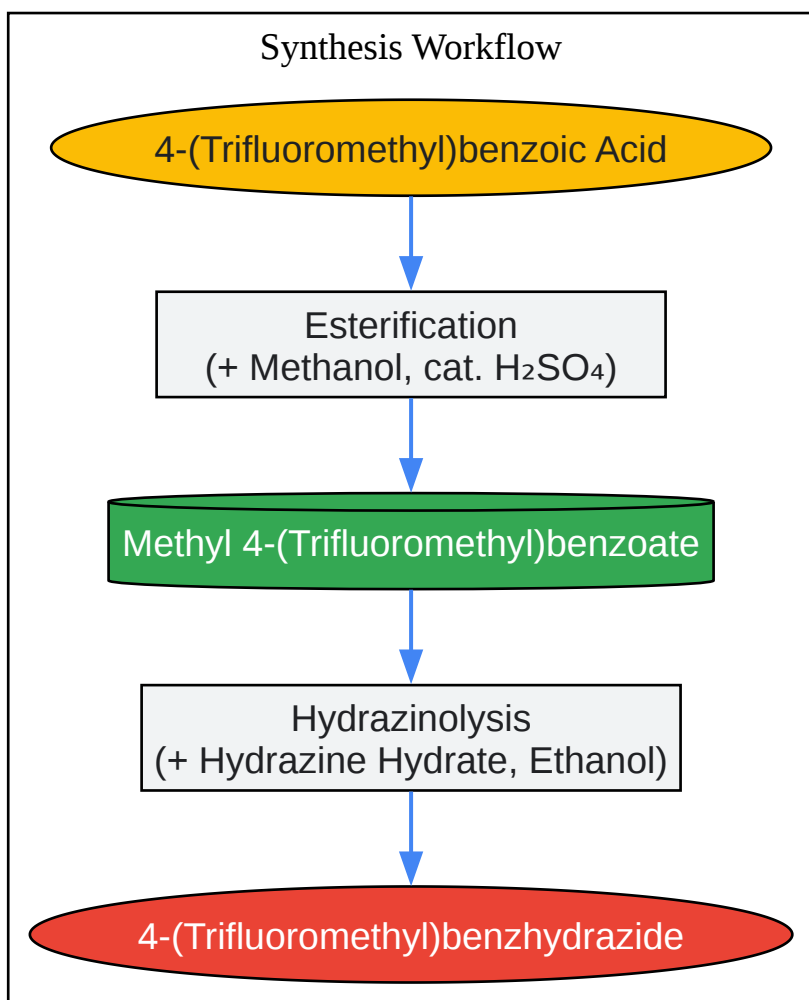
Core Chemical Properties

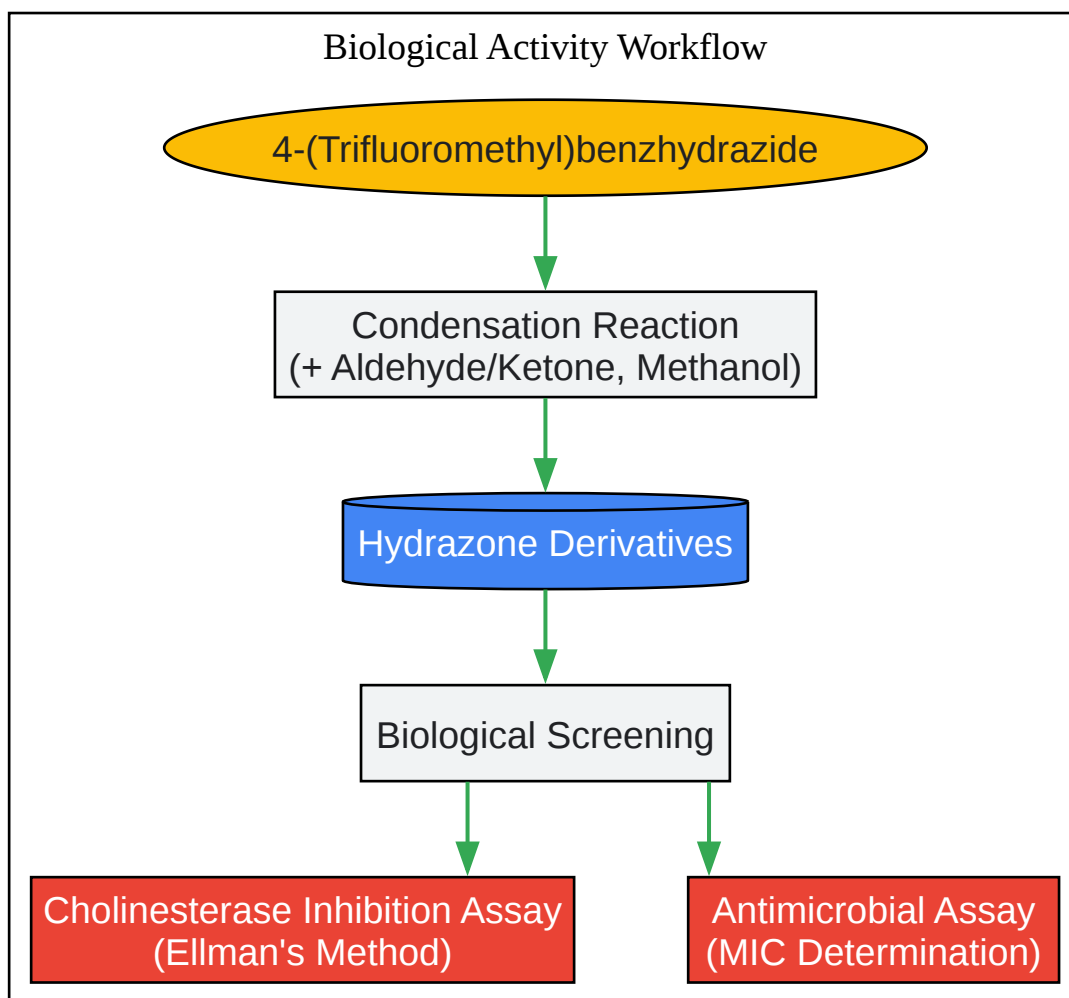
4-(Trifluoromethyl)benzhydrazide is an aroyl hydrazine distinguished by a trifluoromethyl group on the benzene ring.^[1] This substituent significantly influences the chemical and biological properties of its derivatives.

Property	Value	Reference(s)
CAS Number	339-59-3	[1][2]
Molecular Weight	204.15 g/mol	[1][2]
Molecular Formula	C ₈ H ₇ F ₃ N ₂ O	[2]
Synonyms	α,α,α -Trifluoro-p-toluic acid hydrazide, 4-(Trifluoromethyl)benzohydrazide, 4-(Hydrazinocarbonyl)benzotrifluoride	[1]
Appearance	Off-white to white powder	
Melting Point	115-119 °C	
Purity	Typically $\geq 97\%$	[1]

Synthesis of 4-(Trifluoromethyl)benzhydrazide

The synthesis of **4-(Trifluoromethyl)benzhydrazide** is a well-established two-step process starting from 4-(trifluoromethyl)benzoic acid.[1] The overall yield from this process is reported to be nearly quantitative.[1]





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References

- 1. Hydrazones of 4-(Trifluoromethyl)benzohydrazide as New Inhibitors of Acetyl- and Butyrylcholinesterase - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Hydrazones of 4-(Trifluoromethyl)benzohydrazide as New Inhibitors of Acetyl- and Butyrylcholinesterase - PubMed [pubmed.ncbi.nlm.nih.gov]

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